

Alexidine-d10 (dihydrochloride): A Technical Guide for Advanced Research

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Compound of Interest

Compound Name: Alexidine-d10 (dihydrochloride)

Cat. No.: B12420332

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Introduction: The Role of Stable Isotopes in Modern Drug Development

In the landscape of pharmaceutical research and development, the pursuit of precision and accuracy is paramount. Stable isotope-labeled internal standards (SIL-IS) are a cornerstone of quantitative bioanalysis, providing the benchmark against which analytes are measured.^[1]

Alexidine-d10 (dihydrochloride) emerges as a critical tool in this domain. As a deuterated analog of the potent antiseptic and investigational anticancer agent Alexidine, it is designed for use as an internal standard in mass spectrometry-based quantification of Alexidine.^{[2][3]} The incorporation of ten deuterium atoms affords a distinct mass shift, ensuring clear differentiation from the unlabeled analyte without significantly altering its chemical behavior during sample preparation and analysis.^{[2][4]} This guide provides an in-depth exploration of the chemical properties, underlying mechanisms, and practical applications of **Alexidine-d10 (dihydrochloride)**, offering researchers and drug development professionals a comprehensive resource.

Physicochemical Characteristics: A Comparative Overview

The fundamental chemical properties of **Alexidine-d10 (dihydrochloride)** are presented below, alongside those of its non-deuterated counterpart for comparative analysis. It is important to note that while many physical and biological properties are expected to be similar, the key distinction lies in the molecular weight due to isotopic enrichment.

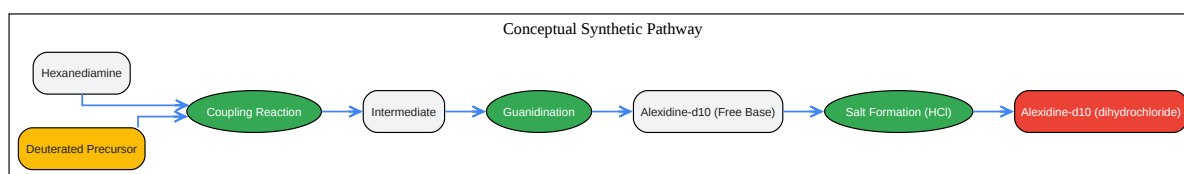
Property	Alexidine-d10 (dihydrochloride)	Alexidine (dihydrochloride)
Synonyms	N,N''-Bis[2-(ethyl-d5)hexyl]-3,12-diimino-2,4,11,13-tetraazatetradecanediimidamide dihydrochloride	N,N''-Bis(2-ethylhexyl)-3,12-diimino-2,4,11,13-tetraazatetradecanediimidamide dihydrochloride
CAS Number	1246818-47-2[2][3]	1715-30-6[5][6]
Molecular Formula	C ₂₆ H ₄₈ D ₁₀ Cl ₂ N ₁₀ [3]	C ₂₆ H ₅₈ Cl ₂ N ₁₀ [5][6]
Molecular Weight	591.77 g/mol [3]	581.71 g/mol [5][6][7][8]
Appearance	White or almost white solid or powder[9]	White or almost white solid or powder[9]
Purity (HPLC)	Information not publicly available	≥98.5%[9]
Solubility	Information not publicly available	Soluble in DMSO (≥10 mg/mL) and sparingly soluble in water[5][10]
Storage	2-8°C Refrigerator[2]	-20°C, sealed storage, away from moisture[5]

Note: Some data for Alexidine-d10, such as purity and solubility, are not readily available in public literature and are often specific to the supplier's certificate of analysis. The data for the non-deuterated form is provided for reference.

Synthesis and Characterization: Ensuring Isotopic Integrity

The synthesis of **Alexidine-d10 (dihydrochloride)** involves the incorporation of deuterium atoms at specific positions within the ethyl-hexyl side chains. While detailed synthetic protocols are often proprietary, the general approach involves utilizing deuterated starting materials in a multi-step synthesis.

A conceptual workflow for the synthesis is as follows:



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A high-level overview of the synthetic strategy for **Alexidine-d10 (dihydrochloride)**.

The critical aspect of characterization for Alexidine-d10 is the confirmation of its isotopic purity and the location of the deuterium labels. This is typically achieved through a combination of:

- Mass Spectrometry (MS): To confirm the correct molecular weight and isotopic distribution. High-resolution mass spectrometry can be employed to determine the degree of deuteration with high accuracy.[11]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR is used to confirm the absence of protons at the deuterated positions, while ^2H NMR confirms the presence and location of deuterium atoms.

Mechanism of Action: A Dual-Pronged Approach

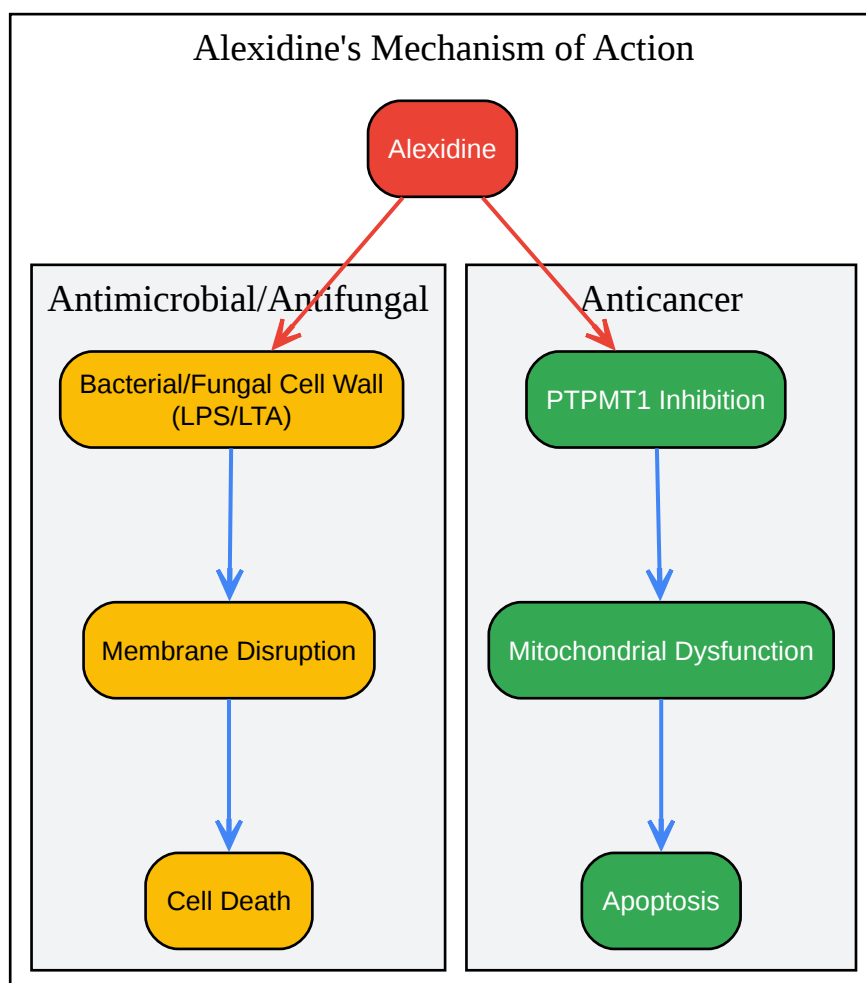
The biological activity of Alexidine, and by extension its deuterated analog, is multifaceted. It is primarily recognized for its broad-spectrum antimicrobial properties and its emerging potential as an anticancer agent.[9][12][13]

Antimicrobial and Antifungal Activity

Alexidine exerts its antimicrobial effects by disrupting the cell membranes of microorganisms. [14] As a cationic bisbiguanide, it interacts with negatively charged components of the bacterial and fungal cell walls, such as lipopolysaccharide (LPS) in Gram-negative bacteria and lipoteichoic acid (LTA) in Gram-positive bacteria. [15] This interaction leads to increased membrane permeability, leakage of intracellular contents, and ultimately, cell death. [16]

Anticancer Activity: Targeting Mitochondrial Function

In the context of oncology, Alexidine has been identified as a potent inhibitor of the mitochondrial tyrosine phosphatase, PTPMT1. [5][10][12] PTPMT1 plays a crucial role in mitochondrial function and apoptosis. By inhibiting PTPMT1, Alexidine disrupts mitochondrial processes, leading to the induction of apoptosis in cancer cells. [12][13][16]



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The dual mechanism of action of Alexidine targeting both microbial membranes and mitochondrial PTPMT1.

Application in Bioanalysis: A Step-by-Step Protocol

The primary application of **Alexidine-d10 (dihydrochloride)** is as an internal standard for the accurate quantification of Alexidine in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Experimental Protocol: Quantification of Alexidine in Human Plasma

This protocol outlines a general procedure. Specific parameters should be optimized for the instrument and matrix used.

1. Preparation of Stock and Working Solutions:

- Alexidine and Alexidine-d10 Stock Solutions (1 mg/mL): Accurately weigh and dissolve each compound in methanol.
- Alexidine Working Solutions (for calibration curve): Serially dilute the Alexidine stock solution with a 50:50 mixture of methanol and water to prepare a series of working solutions for calibration standards.
- Alexidine-d10 Working Solution (Internal Standard): Dilute the Alexidine-d10 stock solution with the same diluent to a final concentration of, for example, 100 ng/mL.

2. Preparation of Calibration Standards and Quality Control Samples:

- Spike blank human plasma with the Alexidine working solutions to create a calibration curve ranging from, for instance, 1 to 1000 ng/mL.
- Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.

3. Sample Preparation (Protein Precipitation):

- To 100 μL of plasma sample (calibration standard, QC, or unknown), add 20 μL of the Alexidine-d10 internal standard working solution and vortex briefly.
- Add 300 μL of acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 13,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the mobile phase.

4. LC-MS/MS Analysis:

- LC System: A suitable UHPLC system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μm).
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μL .
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- MRM Transitions (example):
 - Alexidine: Q1/Q3 (to be determined experimentally)
 - Alexidine-d10: Q1/Q3 (to be determined experimentally, with a +10 Da shift from the parent ion of Alexidine)

5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of Alexidine to Alexidine-d10 against the nominal concentration of the calibration standards.
- Use a weighted linear regression to fit the curve.
- Determine the concentration of Alexidine in the QC and unknown samples from the calibration curve.

A typical workflow for the quantification of Alexidine in plasma using Alexidine-d10 as an internal standard.

Conclusion and Future Perspectives

Alexidine-d10 (dihydrochloride) is an indispensable tool for researchers engaged in the pharmacokinetic and metabolic studies of Alexidine. Its use as a stable isotope-labeled internal standard ensures the reliability and accuracy of bioanalytical data, which is fundamental to the progression of Alexidine through the drug development pipeline. As research into the therapeutic potential of Alexidine continues to expand, particularly in the realms of infectious diseases and oncology, the demand for high-quality analytical reagents like Alexidine-d10 will undoubtedly grow. Future work may involve the development of validated bioanalytical methods for a wider range of biological matrices and the synthesis of other isotopically labeled variants to investigate specific metabolic pathways.

References

- Pharmaffiliates. Alexidine-d10 Dihydrochloride. [\[Link\]](#)
- GSRS. ALEXIDINE DIHYDROCHLORIDE. [\[Link\]](#)
- precisionFDA. ALEXIDINE DIHYDROCHLORIDE. [\[Link\]](#)
- FUJIFILM Wako Chemicals U.S.A. Corporation. Stable Isotope Standards For Mass Spectrometry. [\[Link\]](#)
- PharmaCompass. Alexidine dihydrochloride. [\[Link\]](#)
- GenPrice. Alexidine-d10 Dihydrochloride. [\[Link\]](#)

- SIELC Technologies. HPLC Method for Separation Alexidine and Polyhexanide on BIST B+ Column. [[Link](#)]
- Almac Group. Determination of Isotopic Purity by Accurate Mass LC/MS. [[Link](#)]
- Mamouei, Z., et al. (2018). Alexidine Dihydrochloride Has Broad-Spectrum Activities against Diverse Fungal Pathogens. mSphere, 3(5), e00539-18. [[Link](#)]
- Mamouei, Z., et al. (2018). Alexidine Dihydrochloride Has Broad-Spectrum Activities against Diverse Fungal Pathogens. mSphere, 3(5). [[Link](#)]
- SIELC Technologies. HPLC Method for Analysis of Alexidine on BIST B+ Column. [[Link](#)]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. scbt.com [scbt.com]
- 4. Alexidine-d10 Dihydrochloride | 1246818-47-2 [sigmaaldrich.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. Alexidine dihydrochloride - Uses, DMF, Dossier, Manufacturer, Supplier, Licensing, Distributer, Prices, News, GMP [pharmacompass.com]
- 7. GSRS [gsrs.ncats.nih.gov]
- 8. GSRS [precision.fda.gov]
- 9. zxchem.com [zxchem.com]
- 10. ≥95% (HPLC), PTPMT1 inhibitor, powder | Sigma-Aldrich [sigmaaldrich.com]
- 11. almacgroup.kr [almacgroup.kr]
- 12. medchemexpress.com [medchemexpress.com]

- [13. Alexidine Dihydrochloride Has Broad-Spectrum Activities against Diverse Fungal Pathogens - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. HPLC Method for Separation Alexidine and Polyhexanide on BIST B+ Column | SIELC Technologies \[sielc.com\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. medchemexpress.com \[medchemexpress.com\]](#)
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